

An In-Depth Technical Guide to the Chemical Structure of Fenflumizole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Fenflumizole

CAS No.: 73445-46-2

Cat. No.: B1213502

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Abstract

Fenflumizole is a non-steroidal anti-inflammatory agent (NSAID) belonging to the substituted triaryl-imidazole class of compounds.[1][2] Its therapeutic effects, including anti-inflammatory, analgesic, and antipyretic properties, are derived from its activity as a cyclooxygenase (COX) inhibitor.[1][3][4] This guide provides a comprehensive examination of the chemical structure of **Fenflumizole**, offering a detailed analysis for researchers, scientists, and professionals in drug development. We will dissect its core scaffold, substituent groups, and key chemical identifiers, linking these structural features to its established mechanism of action and pharmacological identity.

Core Chemical Identity and Molecular Architecture

The unique therapeutic profile of **Fenflumizole** is intrinsically linked to its specific three-dimensional arrangement of atoms. A precise understanding of its structure is fundamental to grasping its function and potential applications in medicinal chemistry.

Systematic Nomenclature and Registered Identifiers

To ensure unambiguous identification in research and regulatory contexts, **Fenflumizole** is defined by several standardized nomenclature systems and identifiers.

- IUPAC Name: 2-(2,4-difluorophenyl)-4,5-bis(4-methoxyphenyl)-1H-imidazole[3]
- CAS Registry Number: 73445-46-2[3][5][6]
- Synonyms: Fenflumizol[5][7]

Molecular Formula and Physicochemical Properties

The elemental composition and key computed properties of **Fenflumizole** are summarized below. These values are critical for a range of applications, from analytical characterization to computational modeling of its interaction with biological targets.

Property	Value	Source
Molecular Formula	C ₂₃ H ₁₈ F ₂ N ₂ O ₂	[3][5][6][7][8]
Molecular Weight	392.4 g/mol	[3][5]
Monoisotopic Mass	392.13363415 Da	[3][9]
Topological Polar Surface Area	47.1 Å ²	[3]
XlogP3	5.2	[3]
Stereochemistry	Achiral	[7]

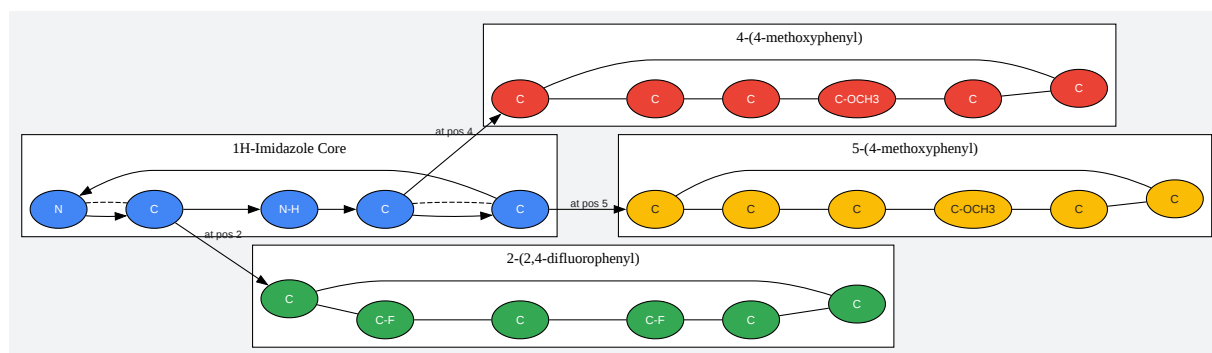
Structural Elucidation: The Triaryl-Imidazole Core

Fenflumizole's structure is built upon a central five-membered heterocyclic 1H-imidazole ring. This scaffold is a privileged structure in medicinal chemistry, known for its ability to participate in various biological interactions. Three aryl (aromatic) rings are attached to this core at positions 2, 4, and 5, defining it as a triaryl-imidazole derivative.[2]

- Position 2: A 2,4-difluorophenyl group is attached. The presence of two highly electronegative fluorine atoms on this ring is a critical feature. In drug design, fluorination is often employed to enhance metabolic stability, improve binding affinity to target proteins, and modulate the electronic properties of the molecule.

- Positions 4 and 5: Two 4-methoxyphenyl groups (also known as p-methoxyphenyl or anisyl groups) are attached. These groups contribute significantly to the molecule's overall size and lipophilicity, which are crucial for its absorption, distribution, and interaction with the hydrophobic channel of the cyclooxygenase enzyme active site.

The spatial arrangement of these components is depicted in the diagram below.



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Figure 1: Schematic diagram of the **Fenflumizole** chemical structure.

Key Linear Notations for Cheminformatics

Linear notations are essential for computational processing and database searching. They encode the complex topology of a molecule into a simple string of text.

- SMILES (Simplified Molecular Input Line Entry System): This notation represents the molecular structure as a graph.^{[10][11]} The canonical SMILES string for **Fenflumizole** is:
COC1=CC=C(C=C1)C2=C(N=C(N2)C3=C(C=C(C=C3)F)F)C4=CC=C(C=C4)OC^{[3][9]}
 - Deconstruction of the SMILES String:
 - COC1=CC=C(C=C1): A methoxy group (CO) attached to a phenyl ring (benzene ring, C1=CC=...=C1).

- C2=C(...)C4=...: The central part describing the imidazole ring and its connections.
- N=C(N2): The imidazole core connectivity.
- C3=C(C=C(C=C3)F)F: The 2,4-difluorophenyl group, showing the two fluorine (F) atoms.
- InChI (International Chemical Identifier): A non-proprietary identifier that creates a unique, layered string representation.
 - InChIKey: ITFWPRPSIAYKMV-UHFFFAOYSA-N[3][7] This hashed version is used for efficient database lookups.

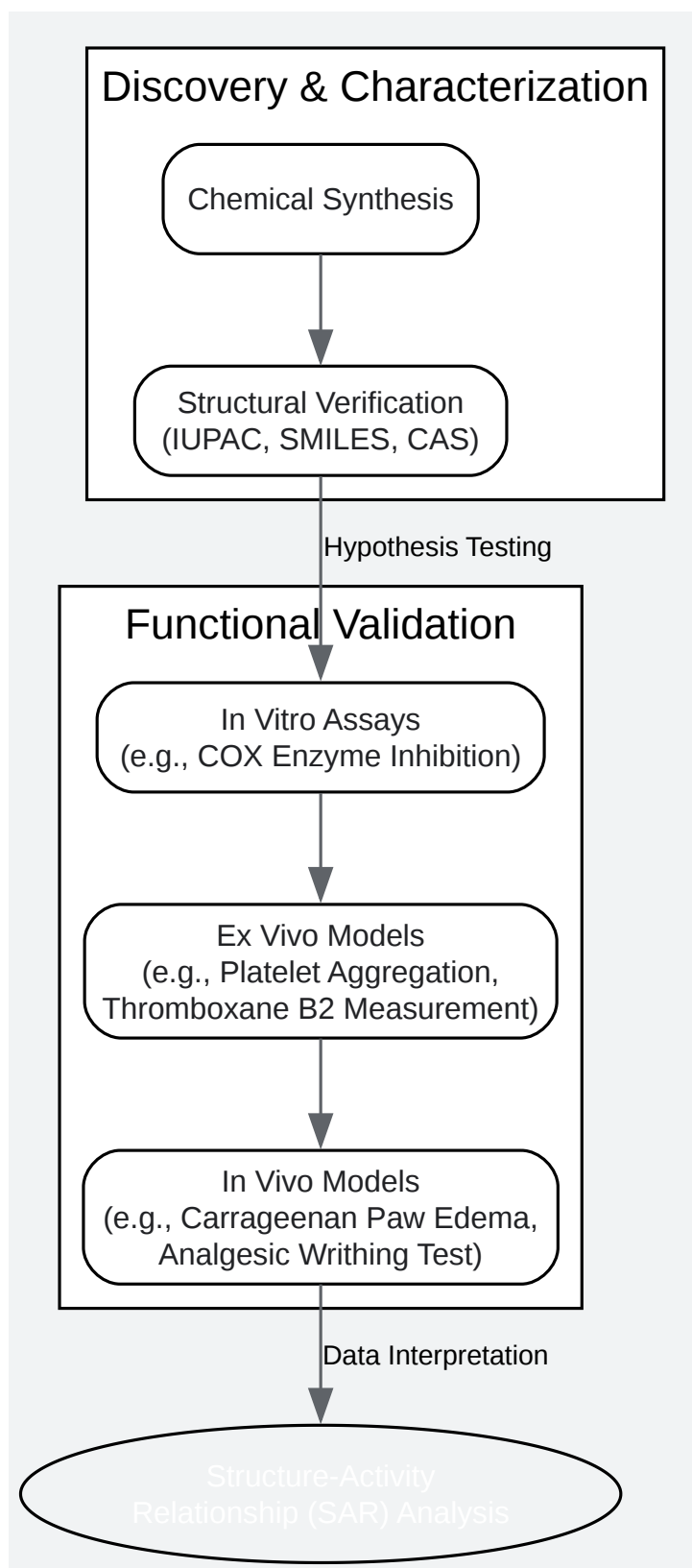
Structure-Function Relationship

The anti-inflammatory activity of **Fenflumizole** is a direct consequence of its chemical architecture. As an NSAID, its primary mechanism of action is the inhibition of prostaglandin synthesis.[3][12] This is achieved by blocking the action of cyclooxygenase (COX) enzymes.[13]

The triaryl substitution pattern allows the molecule to fit within the active site of the COX enzyme. The bulky, lipophilic methoxyphenyl groups likely interact with hydrophobic pockets within the enzyme's channel, while the difluorophenyl group can form specific interactions that anchor the molecule, leading to the inhibition of the conversion of arachidonic acid to prostaglandins. Studies have confirmed this activity, showing that **Fenflumizole** dose-dependently decreases the formation of thromboxane B2 (TXB2), a downstream product of the COX pathway.[4]

Experimental Validation Workflow

The confirmation of a compound's biological activity, as predicted by its structure, follows a logical and rigorous experimental pathway. This self-validating system ensures that the observed effects are directly attributable to the compound in question.



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Figure 2: A generalized workflow for the validation of a bioactive compound like **Fenflumizole**.

A key experimental protocol to validate **Fenflumizole**'s mechanism involves measuring its effect on platelet function, as platelets are a primary source of COX-1-derived thromboxane.

Exemplary Protocol: Ex Vivo Platelet Aggregation Assay

This methodology provides a direct measure of the compound's ability to inhibit COX activity in a biological sample.

- **Subject Recruitment and Dosing:** Healthy human volunteers are administered a controlled oral dose of **Fenflumizole** (e.g., 25-100 mg daily).[\[4\]](#)
- **Blood Sample Collection:** Venous blood samples are collected at baseline (before dosing) and at multiple time points during and after the treatment period.
- **Preparation of Platelet-Rich Plasma (PRP):** A portion of the blood is anticoagulated and centrifuged at a low speed to separate the PRP from red and white blood cells.
- **Aggregation Measurement:**
 - The PRP is placed in an aggregometer, a specialized spectrophotometer that measures changes in light transmission as platelets aggregate.
 - An aggregating agent, such as arachidonic acid or ADP, is added to induce platelet aggregation.[\[4\]](#)
 - The extent and rate of aggregation are recorded.
- **Thromboxane B2 Measurement:**
 - During the aggregation process, aliquots are taken and the reaction is stopped.
 - The concentration of thromboxane B2 (the stable metabolite of thromboxane A2) is quantified using techniques like radioimmunoassay (RIA) or ELISA.[\[2\]](#)[\[4\]](#)
- **Data Analysis:** The results from post-dose samples are compared to baseline levels. A significant reduction in platelet aggregation and TXB2 formation following **Fenflumizole** administration validates its in-body COX inhibitory activity.[\[4\]](#)

Conclusion

Fenflumizole is a precisely designed molecule whose chemical identity is defined by its 2-(2,4-difluorophenyl)-4,5-bis(4-methoxyphenyl)-1H-imidazole structure.[3] Each component of this triaryl-imidazole framework—the central heterocyclic ring, the electron-withdrawing difluorophenyl group, and the lipophilic methoxyphenyl moieties—plays a crucial role in its classification and function as a non-steroidal anti-inflammatory drug. Its structure provides the basis for its mechanism of action as a cyclooxygenase inhibitor, a function that has been consistently validated through rigorous biochemical and physiological assays. This guide has provided a foundational, technically-grounded overview of **Fenflumizole**'s structure, offering essential knowledge for its application in scientific research and drug development.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Chemical Structure of Fenflumizole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1213502/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-fenflumizole>]

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